

The Pyrrolopyridine Core: A Privileged Scaffold in Modern Drug Discovery

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Chloro-7-methyl-1*H*-pyrrolo[3,2-*B*]pyridine

Cat. No.: B1588988

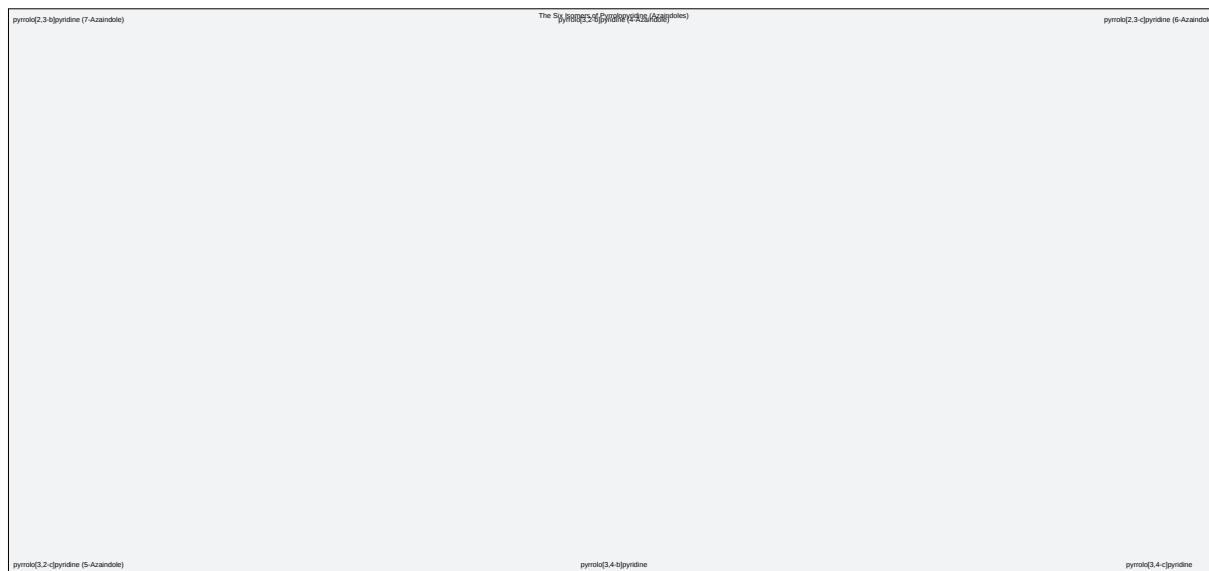
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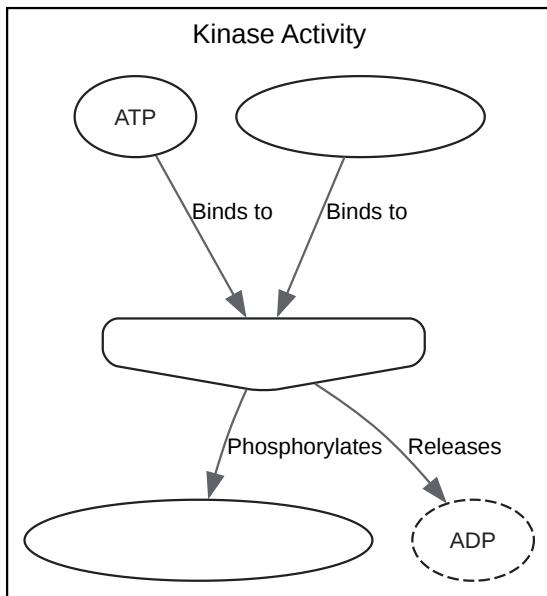
A Senior Application Scientist's In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Versatility of the Pyrrolopyridine Scaffold

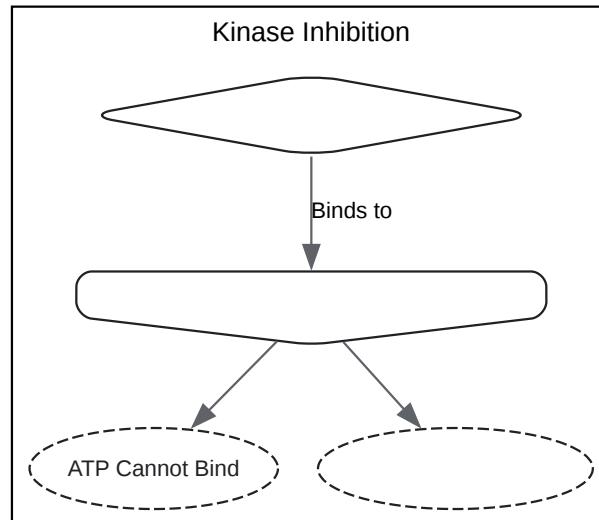
The pyrrolopyridine framework, a bicyclic heterocycle composed of a fused pyrrole and pyridine ring, stands as a cornerstone in medicinal chemistry.^[1] Also known as azaindoles, these structures are integral to a multitude of biologically active natural products and synthetic molecules, including several FDA-approved drugs.^[2] The unique electronic properties and structural features of the pyrrolopyridine core, arising from the interplay between the electron-rich pyrrole and electron-deficient pyridine rings, allow it to serve as a versatile pharmacophore. This guide provides a comprehensive overview of the diverse biological activities of pyrrolopyridine derivatives, delves into their mechanisms of action, offers detailed experimental protocols for their evaluation, and discusses key synthetic strategies and structure-activity relationships.

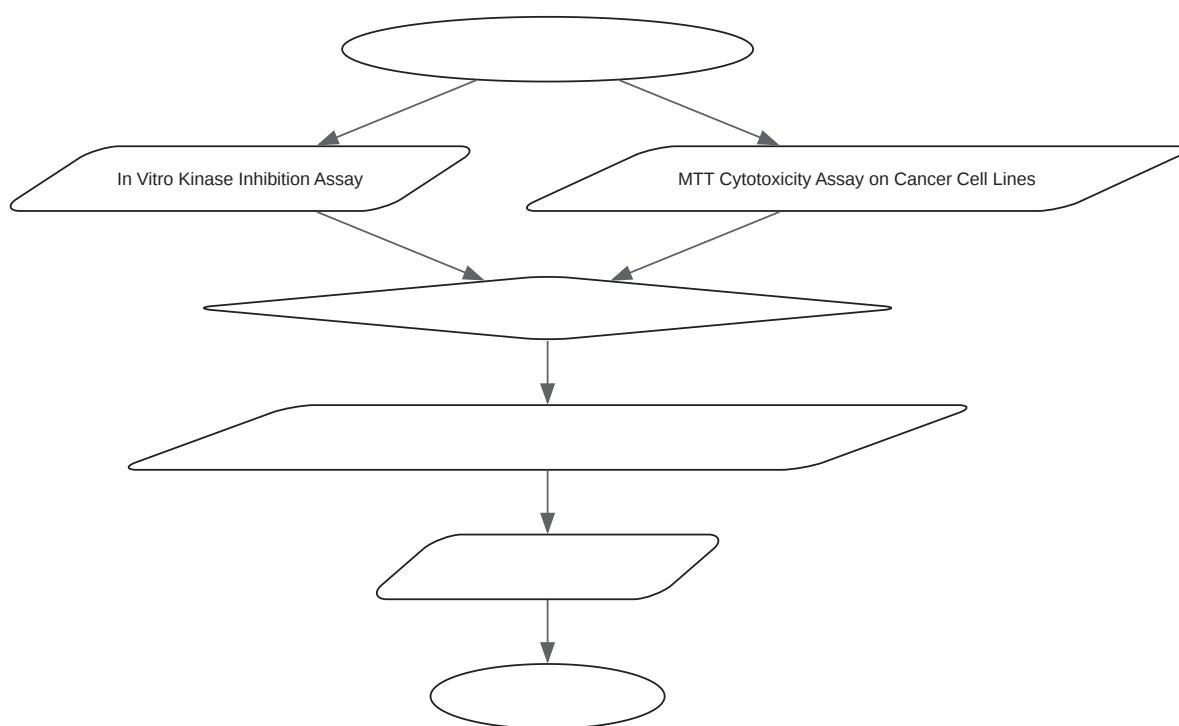
Pyrrolopyridines exist in six isomeric forms, each with a distinct arrangement of the nitrogen atoms, which in turn influences their chemical reactivity and biological activity.^[1]





Pyrrolopyridine acts as an ATP analogue



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References

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- 2. microbe-investigations.com [microbe-investigations.com]

- To cite this document: BenchChem. [The Pyrrolopyridine Core: A Privileged Scaffold in Modern Drug Discovery]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1588988#biological-activity-of-pyrrolopyridine-core-structures\]](https://www.benchchem.com/product/b1588988#biological-activity-of-pyrrolopyridine-core-structures)

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